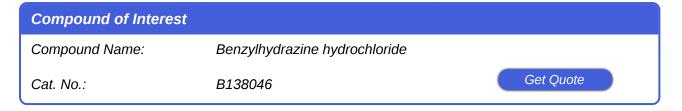


Benzylhydrazine Hydrochloride: A Comprehensive Technical Guide to Safety and Handling

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides critical safety and handling information for **Benzylhydrazine hydrochloride**, a chemical intermediate used in organic synthesis, particularly in the pharmaceutical and agrochemical industries. This document outlines the substance's key hazards, proper handling and storage procedures, emergency protocols, and the methodologies for its toxicological assessment. The information presented is intended to ensure the safe use of **Benzylhydrazine hydrochloride** in a laboratory and research environment.

Physicochemical and Toxicological Properties

Benzylhydrazine hydrochloride is the salt of benzylhydrazine and is available as a monohydrochloride or dihydrochloride. While their core toxicological properties are similar, it is crucial to consult the specific Safety Data Sheet (SDS) for the form being used.

Table 1: Physicochemical Properties of Benzylhydrazine Hydrochlorides



Property	Benzylhydrazine Monohydrochloride	Benzylhydrazine Dihydrochloride	
CAS Number	1073-62-7[1][2][3]	20570-96-1[4][5][6][7]	
Molecular Formula	C7H11CIN2[1][8]	C7H12Cl2N2[6][9]	
Molecular Weight	158.63 g/mol [1][2][8]	195.09 g/mol [5][6][9]	
Appearance	Pale yellow solid; Leaflets from ethanol[1][8]	Slightly yellow to beige powder[7]	
Melting Point	113 °C[1][8]	143-145 °C (decomposes)[5] [7]	
Boiling Point	265.4 °C at 760 mmHg[8]	Not available	
Flash Point	132 °C[8]	Not applicable[5]	
Solubility	Soluble in DMSO, Methanol, Water[1][8]	Insoluble in water[7]	

Table 2: Summary of Toxicological Data



Endpoint	Result	Species	Form	Reference
Acute Oral Toxicity (LD50)	90 mg/kg	Mouse	Monohydrochlori de	[1][10]
Carcinogenicity	Induces lung adenomas in female mice (chronic administration in drinking water)	Mouse	Dihydrochloride	[11]
Genotoxicity	Mutagenic properties reported for arylhydrazine derivatives	Not specified	Not specified	[1]
Skin Irritation	Causes skin irritation[4][9][10]	Rabbit (predicted)	Both	[4][9][10]
Eye Irritation	Causes serious eye irritation[4][9] [10]	Rabbit (predicted)	Both	[4][9][10]
Respiratory Irritation	May cause respiratory irritation[4][9]	Not specified	Both	[4][9]

Hazard Identification and Classification

Benzylhydrazine hydrochloride is classified as a hazardous substance. The primary routes of exposure are inhalation, ingestion, and skin or eye contact.

GHS Hazard Statements:

• H301: Toxic if swallowed[2][9][10]

• H315: Causes skin irritation[2][5][9][10]



- H319: Causes serious eye irritation[2][5][9][10]
- H335: May cause respiratory irritation[5][9]

Hazard Symbols:

- GHS06: Skull and crossbones (Acute toxicity oral)
- GHS07: Exclamation mark (Skin irritation, eye irritation, respiratory irritation)[1]

Safe Handling and Storage

Adherence to strict safety protocols is mandatory when handling **Benzylhydrazine hydrochloride**.

Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is essential to minimize exposure.

- Ventilation: All procedures involving Benzylhydrazine hydrochloride should be performed in a certified chemical fume hood to minimize inhalation exposure.[12]
- Hand Protection: Chemical-resistant gloves (e.g., Nitrile, Neoprene) are required. Gloves
 must be inspected before use and disposed of immediately after contact with the substance.
 [9][12]
- Eye and Face Protection: Chemical safety goggles that meet ANSI Z87.1 or equivalent standards are mandatory. A face shield should be worn when there is a risk of splashing.[9] [12][13]
- Skin and Body Protection: A fully buttoned laboratory coat, long pants, and closed-toe shoes are required. For larger quantities, chemical-resistant coveralls are recommended.[9][12]
- Respiratory Protection: For nuisance exposures, a dust mask (type N95 or equivalent) should be used. For higher-level protection or in case of insufficient ventilation, a respirator with appropriate cartridges (e.g., OV/AG/P99) is necessary.[14]

Handling Procedures



- Avoid the creation of dust when weighing or transferring the solid material.
- Ensure all glassware is securely clamped. Use a blast shield for reactions with the potential for exothermic events or splashing.[12]
- After handling, thoroughly wash hands and any other exposed skin.[4][9]
- Decontaminate all work surfaces after use to prevent secondary exposure.
- Do not eat, drink, or smoke in areas where **Benzylhydrazine hydrochloride** is handled.[9] [10][15]

Storage

- Store in a cool, dark, dry, and well-ventilated area.[8][9]
- Keep containers tightly closed when not in use.[4][9]
- Store locked up and away from incompatible materials such as strong oxidizing agents.[4][9]

Emergency ProceduresFirst-Aid Measures

- Inhalation: If inhaled, move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical attention.[4][9][14]
- Skin Contact: In case of skin contact, immediately remove all contaminated clothing and wash the affected area with plenty of soap and water. If skin irritation persists, seek medical attention.[4][9][14]
- Eye Contact: If in eyes, rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes and seek immediate medical attention.[4][9][14]
- Ingestion: If swallowed, rinse mouth with water. Do NOT induce vomiting. Never give
 anything by mouth to an unconscious person. Call a poison center or doctor immediately.[4]
 [9][14]



Accidental Release Measures

- Evacuate personnel from the area and ensure adequate ventilation.
- Wear appropriate personal protective equipment (see section 3.1).
- Avoid generating dust.[9]
- Carefully sweep up the spilled solid material and place it in a suitable, closed container for disposal.[4][9]
- Do not let the product enter drains.[9]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[9][14]
- Specific Hazards: Thermal decomposition can lead to the release of irritating and toxic gases and vapors, including carbon oxides, nitrogen oxides (NOx), and hydrogen chloride gas.[4][9]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA)
 and full protective gear.[4][9][14]

Waste Disposal

All waste containing **Benzylhydrazine hydrochloride**, including empty containers and contaminated PPE, must be treated as hazardous waste.[12] Dispose of waste in accordance with local, state, and federal regulations. Do not dispose of it down the drain or in regular trash. [9][12]

Experimental Protocols for Toxicological Assessment

The following sections describe the general methodologies for key toxicological experiments relevant to the safety assessment of **Benzylhydrazine hydrochloride**. These are based on internationally recognized guidelines, such as those from the Organisation for Economic Cooperation and Development (OECD).



Acute Oral Toxicity (LD50 Determination)

Principle: This test provides information on the health hazards likely to arise from a single, short-term oral exposure to a substance. The median lethal dose (LD50) is a statistically derived single dose of a substance that can be expected to cause death in 50% of the animals when administered by the oral route.[4]

Methodology (based on OECD Guideline 423: Acute Toxic Class Method):

- Test Animals: Healthy, young adult rodents (e.g., rats or mice), typically females, are used.[5] The animals are fasted prior to dosing.[5]
- Dose Administration: The test substance is administered in a single dose by gavage using a stomach tube.[5] The procedure is stepwise, using a minimum of three animals per step.[5]
- Dose Levels: Fixed dose levels are used (e.g., 5, 50, 300, 2000 mg/kg). The starting dose is selected based on a sighting study.[1]
- Observation: The animals are observed for mortality and clinical signs of toxicity for at least 14 days.[4] Observations are made frequently on the day of dosing and at least daily thereafter.[7]
- Endpoint: The absence or presence of compound-related mortality at one step determines the next step (e.g., dosing at a higher or lower level, or stopping the test).[5] The final classification is based on the observed mortality at specific dose levels.

In Vitro Cytotoxicity (MTT Assay)

Principle: The MTT assay is a colorimetric method used to assess cell viability. Metabolically active cells reduce the yellow tetrazolium salt MTT to purple formazan crystals. The amount of formazan produced is proportional to the number of viable cells.[12][15]

Methodology:

 Cell Culture: Plate cells in a 96-well plate at a predetermined density and allow them to adhere overnight.[16][17]



- Compound Treatment: Treat the cells with various concentrations of Benzylhydrazine hydrochloride for a specified period (e.g., 24, 48, or 72 hours).[17]
- MTT Addition: Add MTT solution to each well and incubate for 1-4 hours to allow for formazan formation.[15][16]
- Solubilization: Add a solubilization solution (e.g., DMSO or a specialized reagent) to dissolve the formazan crystals.[15][16]
- Absorbance Reading: Measure the absorbance of the solution using a microplate reader at a wavelength of 500-600 nm.[15]
- Data Analysis: Calculate the percentage of cell viability relative to untreated control cells and determine the IC50 value (the concentration that inhibits 50% of cell growth).

Bacterial Reverse Mutation Test (Ames Test)

Principle: This test uses several strains of Salmonella typhimurium that are auxotrophic for histidine (his-) to detect gene mutations. The test substance is assessed for its ability to cause reverse mutations, resulting in the restoration of histidine synthesis (his+).[18][19][20]

Methodology (based on OECD Guideline 471):

- Bacterial Strains: Use a set of tester strains (e.g., TA98, TA100, TA1535, TA1537) that can detect different types of mutations.[21]
- Metabolic Activation: The test is performed with and without a metabolic activation system
 (S9 fraction from rat liver) to account for metabolites that may be mutagenic.[18]
- Exposure: The bacterial strains are exposed to various concentrations of Benzylhydrazine hydrochloride in the presence of a small amount of histidine.
- Plating: The treated bacteria are plated on a minimal glucose agar medium lacking histidine.
 [18][21]
- Incubation: The plates are incubated for 48-72 hours.[21]



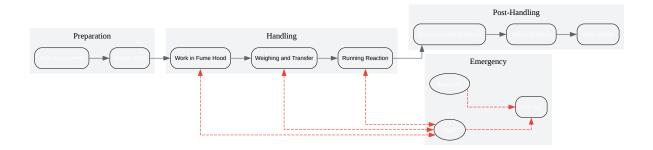
Scoring: The number of revertant colonies (his+) on each plate is counted. A substance is
considered mutagenic if it causes a dose-dependent increase in the number of revertant
colonies compared to the negative control.[21]

Toxicological Signaling Pathways and Experimental Workflows

The toxicity of **Benzylhydrazine hydrochloride**, like other hydrazine derivatives, is believed to involve the formation of reactive intermediates, leading to oxidative stress and DNA damage.

Potential Toxicological Mechanisms

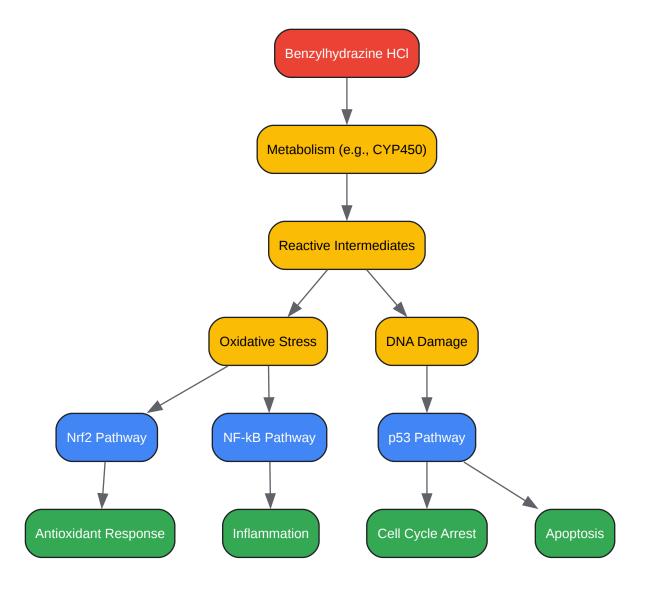
The metabolism of hydrazine derivatives can be catalyzed by enzymes such as cytochrome P450, leading to the formation of reactive free radical species. These radicals can interact with cellular macromolecules, including DNA, leading to damage. This damage can trigger cellular responses such as cell cycle arrest and apoptosis, potentially mediated by the p53 signaling pathway. Furthermore, hydrazines have been shown to induce oxidative stress, which can activate pathways like the Nrf2 and NF-κB signaling cascades.



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Caption: General workflow for the safe handling of Benzylhydrazine hydrochloride.



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Caption: Potential signaling pathways involved in Benzylhydrazine hydrochloride toxicity.

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